

Safe Disposal Protocol for TM5275 Sodium

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TM5275 sodium

Cat. No.: B10764144

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This document provides comprehensive guidance on the proper disposal procedures for **TM5275 sodium**, a plasminogen activator inhibitor (PAI-1) inhibitor. The information is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

Chemical and Physical Properties

A summary of the key quantitative data for **TM5275 sodium** is presented below for easy reference.

| Property | Value | Source(s) |
|----------------------|---|-----------|
| Molecular Formula | C ₂₈ H ₂₇ ClN ₃ NaO ₅ | |
| Molecular Weight | 543.97 g/mol | [1] |
| CAS Number | 1103926-82-4 | |
| Purity | ≥98% | |
| Solubility in DMSO | Soluble to 100 mM | [1] |
| Appearance | Solid powder | [2] |
| Storage (Short Term) | 0 - 4 °C (days to weeks) | [2] |
| Storage (Long Term) | -20 °C (months to years) | [2] |

Hazard Assessment

According to the Safety Data Sheet (SDS) from Sigma-Aldrich, **TM5275 sodium** is not classified as a hazardous substance or mixture. However, it is crucial to handle all laboratory chemicals with care and adhere to standard safety protocols. While not considered hazardous, appropriate personal protective equipment (PPE) should always be worn when handling this compound.

Disposal Protocol for TM5275 Sodium

The following step-by-step procedure outlines the recommended disposal plan for **TM5275 sodium**. This protocol is based on general best practices for the disposal of non-hazardous chemical waste and should be adapted to comply with local and institutional regulations.

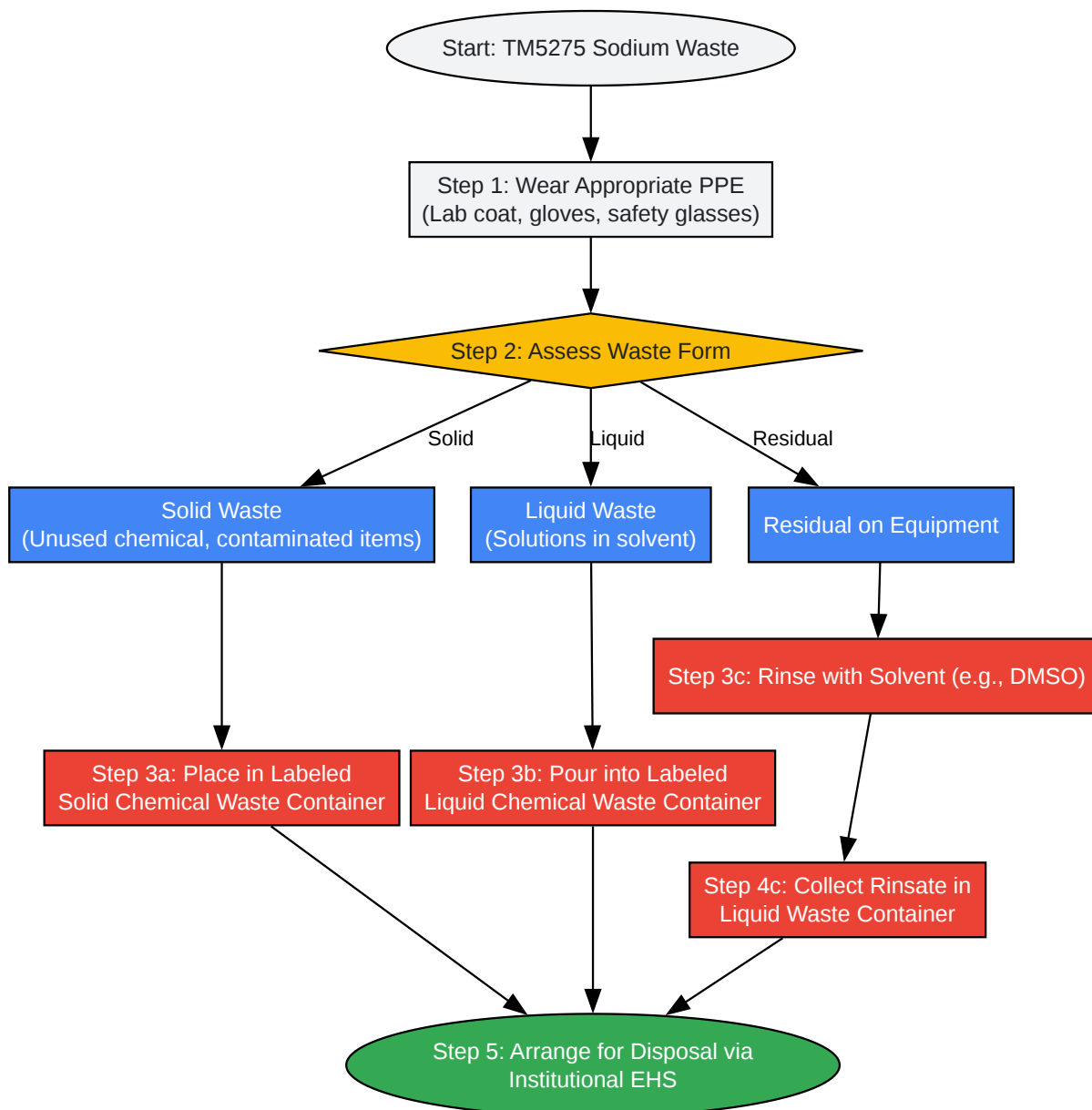
Experimental Protocol: Decontamination and Disposal

- **Personal Protective Equipment (PPE):** Before beginning the disposal process, ensure you are wearing appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- **Small Quantities (Residual amounts):**
 - For trace amounts of **TM5275 sodium** on lab equipment (e.g., glassware, spatulas), decontaminate by rinsing with a suitable solvent in which the compound is soluble, such as DMSO[1].
 - Collect the resulting solvent rinse into a designated chemical waste container.
 - After the initial solvent rinse, wash the equipment thoroughly with soap and water.
- **Unused or Waste TM5275 Sodium (Solid):**
 - Carefully transfer the solid waste into a clearly labeled, sealed container for chemical waste.
 - The label should include the chemical name ("**TM5275 sodium**") and indicate that it is non-hazardous waste.

- Solutions of **TM5275 Sodium**:
 - Do not pour solutions of **TM5275 sodium** down the drain unless explicitly permitted by your institution's environmental health and safety (EHS) office.
 - Collect all waste solutions containing **TM5275 sodium** in a designated, leak-proof container.
 - Label the container with the chemical name and approximate concentration.
- Contaminated Materials:
 - Dispose of any materials heavily contaminated with **TM5275 sodium** (e.g., weighing paper, gloves, paper towels) as solid chemical waste.
 - Place these materials in a sealed bag or container and label appropriately.
- Final Disposal:
 - Arrange for the pickup and disposal of the chemical waste containers through your institution's EHS department or a licensed chemical waste disposal contractor.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and logical flow for the proper disposal of **TM5275 sodium**.



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Caption: Logical workflow for the safe disposal of **TM5275 sodium**.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. medkoo.com [medkoo.com]
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Address: 3281 E Guasti Rd

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